

Technical Deep Dive: Larotrectinib (Vitrakvi) API Synthesis & Supply Chain

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Compound of Interest

Compound Name: (R)-3,5-Difluoro-2-(pyrrolidin-2-yl)pyridine

Cat. No.: B13016938

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Executive Summary

Larotrectinib (LOXO-101) is a highly selective, CNS-active, ATP-competitive inhibitor of the tropomyosin receptor kinase (TRK) family (TRKA, TRKB, and TRKC).^{[1][2][3]} Chemically, it is identified as (3S)-N-{5-[(2R)-2-(2,5-difluorophenyl)pyrrolidin-1-yl]pyrazolo[1,5-a]pyrimidin-3-yl}-3-hydroxypyrrolidine-1-carboxamide sulfate.^{[1][2]}

From a process chemistry perspective, the molecule presents specific challenges:

- **Dual Chirality:** It contains two distinct chiral centers—an (R)-configuration on the phenyl-pyrrolidine moiety and an (S)-configuration on the hydroxypyrrolidine tail.^{[1][2]} Stereochemical purity is a Critical Quality Attribute (CQA).^[1]
- **Regioselectivity:** The pyrazolo[1,5-a]pyrimidine core requires precise functionalization at the 3- and 5-positions.^{[1][2]}
- **Urea Linkage:** The assembly of the final urea motif requires a robust coupling strategy that avoids unstable isocyanate intermediates during scale-up.^[1]

Retrosynthetic Architecture

To understand the supply chain and synthesis, we must deconstruct the API into its orthogonal building blocks.

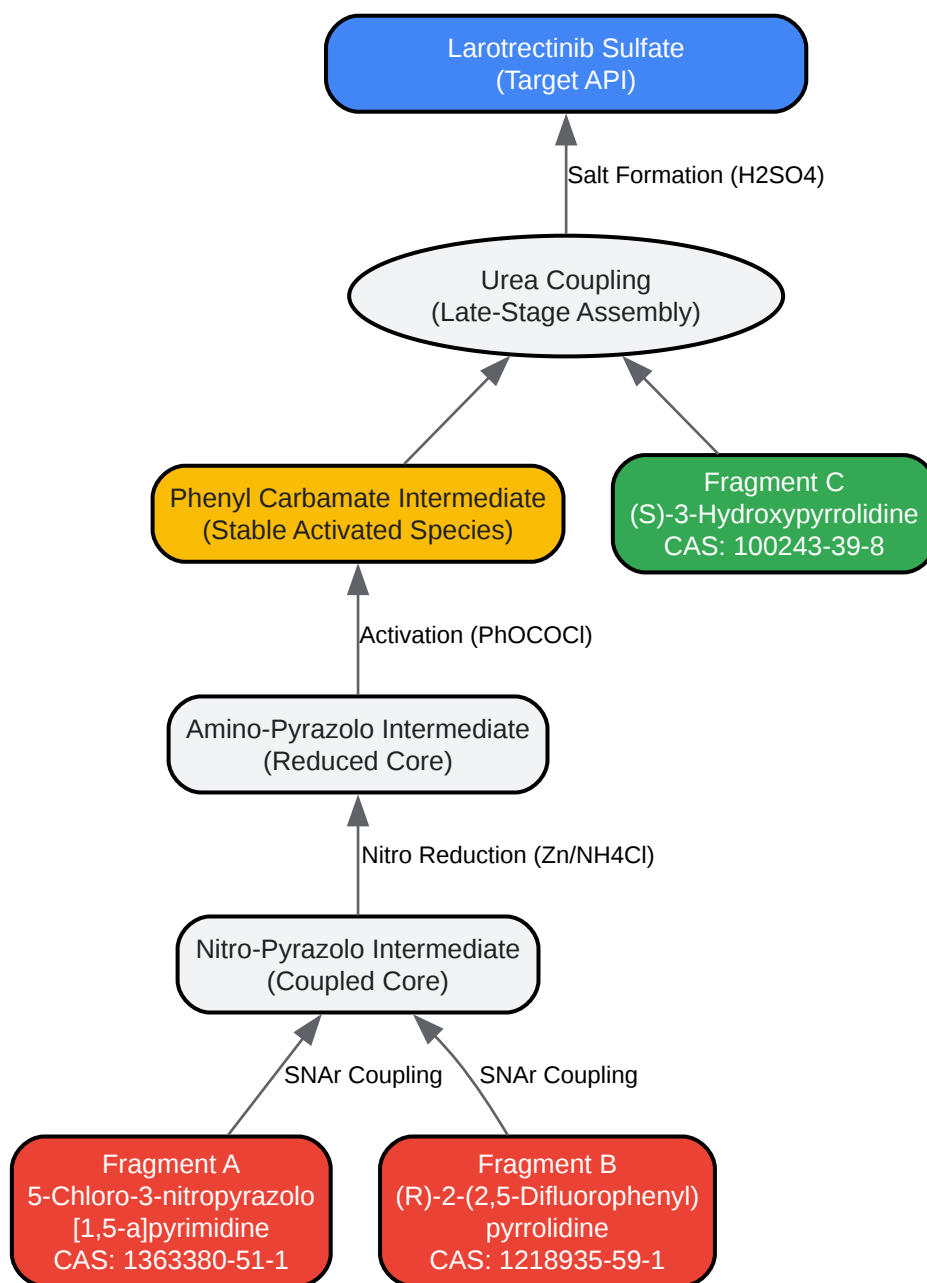
Strategic Disconnection

The most scalable route relies on a convergent synthesis involving three key Regulatory Starting Materials (RSMs) or advanced intermediates.^[1]

The Three Pillars of Larotrectinib:

- Fragment A (The Core): 5-Chloro-3-nitropyrazolo[1,5-a]pyrimidine.^{[1][2]}
- Fragment B (The Chiral Head): (R)-2-(2,5-Difluorophenyl)pyrrolidine.^{[1][2][4][5]}
- Fragment C (The Chiral Tail): (S)-3-Hydroxypyrrolidine.^{[1][2][5]}

Visual Retrosynthesis (Graphviz)^{[1][2]}



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Figure 1: Retrosynthetic disconnection of Larotrectinib into three commercially sourceable fragments.

Key Intermediates & Supplier Specifications

Sourcing these intermediates requires strict adherence to enantiomeric excess (ee) specifications.

Intermediate	CAS Number	Critical Quality Attributes (CQA)	Sourcing Complexity
Fragment A	1363380-51-1	Purity: >98% HPLC Impurity: Regioisomers of nitration must be <0.1%.	Moderate. Specialized heterocyclic suppliers required.
Fragment B	1218935-59-1	Chirality: >99% ee (R- isomer). Form: Often supplied as HCl salt (CAS 1218935-60-4) for stability. [1] [2]	High. Requires asymmetric synthesis or chiral resolution.
Fragment C	100243-39-8	Chirality: >99% ee (S- isomer). Water Content: Hygroscopic; moisture control is vital. [1] [2]	Low. Commodity chiral building block.
Advanced Int.	1223404-90-7	Identity: Nitro-coupled product. Solvent Residue: Control of DMSO/DMF if used in coupling. [1] [2]	Custom. Usually synthesized in-house during GMP steps. [1] [2]

Detailed Synthetic Protocols

The following protocols represent the optimized "Process Route" (Route B), which avoids chromatography and utilizes crystallization for purification. This contrasts with early MedChem routes (Route A) that are unscalable.[\[1\]](#)

Phase 1: The S_NAr Coupling (Fragment A + B)[\[1\]](#)

This step attaches the chiral head to the core scaffold.

- Reagents: Fragment A (1.0 eq), Fragment B (HCl salt, 1.1 eq), Diisopropylethylamine (DIPEA, 3.0 eq).

- Solvent: Ethanol or n-Butanol.[\[1\]](#)[\[2\]](#)
- Conditions: 60–80°C for 4–6 hours.

Protocol:

- Charge 5-chloro-3-nitropyrazolo[1,5-a]pyrimidine (Frag A) and (R)-2-(2,5-difluorophenyl)pyrrolidine HCl (Frag B) into the reactor.
- Add Ethanol (10 vol).
- Add DIPEA slowly to control exotherm.
- Heat to reflux.[\[6\]](#) Monitor consumption of Frag A by HPLC (Target < 0.5%).
- Workup (Crystallization): Cool to room temperature. The product, 5-((R)-2-(2,5-difluorophenyl)pyrrolidin-1-yl)-3-nitropyrazolo[1,5-a]pyrimidine, precipitates as a yellow solid.
[\[1\]](#)[\[2\]](#)
- Filter and wash with cold ethanol.
- Yield: ~85-90%. Purity: >99%.

Phase 2: Nitro Reduction

Converting the nitro group to an amine to prepare for the urea linker.[\[1\]](#)

- Reagents: Zinc powder (5.0 eq), Ammonium Chloride (10.0 eq).[\[1\]](#) Note: Catalytic Hydrogenation (Pd/C, H₂) is the green alternative for large scale.[\[1\]](#)
- Solvent: Methanol/THF (1:1).[\[1\]](#)

Protocol (Zn/NH₄Cl method):

- Suspend the Phase 1 Nitro intermediate in Methanol/THF.
- Add saturated aqueous NH₄Cl.
- Add Zinc powder portion-wise (maintain temp < 30°C).

- Stir vigorously for 2 hours.
- Filter through Celite to remove Zinc residues.
- Concentrate filtrate and extract with Ethyl Acetate.
- Critical Step: The resulting amine is prone to oxidation. Use immediately or store under Nitrogen.

Phase 3: The "Activated Carbamate" Strategy (Urea Assembly)

Direct reaction of the amine with Fragment C and phosgene is hazardous and yields side products.^[1] The industry standard uses Phenyl Chloroformate to create a stable, crystallizable carbamate intermediate.

Step 3a: Carbamate Formation

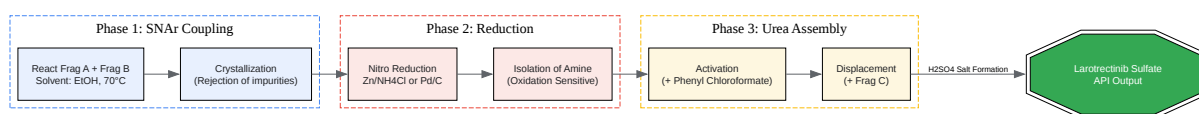
- Dissolve the Amine intermediate (from Phase 2) in Dichloromethane (DCM) or 2-MeTHF.^[1]^[2]
- Add Pyridine or K₂CO₃ (base).^[1]
- Cool to 0°C.
- Add Phenyl Chloroformate (1.1 eq) dropwise.^[1]
- Warm to RT. The Phenyl Carbamate Intermediate forms.
- Purification: Quench with water. Separate organic layer. Precipitate the intermediate by adding Heptane. Filter the solid. This purges impurities before the final step.

Step 3b: Urea Formation & Salt Generation^[2]

- Suspend the Phenyl Carbamate solid in Acetonitrile or Dioxane.
- Add (S)-3-Hydroxypyrrolidine (Fragment C, 1.2 eq) and Triethylamine.^[1]^[2]

- Heat to 50-60°C. The pyrrolidine displaces the phenol leaving group to form the urea.[1]
- Salt Formation: Cool to RT. Add Sulfuric Acid (1.0 eq) in Ethanol.[1]
- Polymorph Control: Larotrectinib Sulfate precipitates. Controlled cooling rates determine particle size distribution (PSD).[1]

Process Visualization (Graphviz)[1][2]



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Figure 2: Industrial process flow for Larotrectinib Sulfate, highlighting the critical isolation of the activated carbamate.

Supplier Landscape & Sourcing Strategy

Supplier Categorization

The market for Larotrectinib intermediates is divided into three tiers:

- Innovator/CMO Partners: Firms like Array BioPharma (original developer) and their authorized CMOs.[1] These hold the master files (DMF) but do not sell to third parties.[1]
- Specialized Catalog Houses (Research Scale): Suppliers like Cleanchem and Pharmaffiliates.[1] These provide high-purity standards and small-scale intermediates (grams to kilos) for R&D and analytical validation.[1][2]
- Bulk Chemical Manufacturers (China/India): Companies such as Feihe Chemical or Home Sunshine Pharma.[1] These suppliers offer multi-kilogram to ton quantities.
 - Risk:[2] Variable enantiomeric purity.

- Action: Always request a Chiral HPLC trace before purchase.

Audit Checklist for Intermediates

When validating a supplier for Fragment B (the fluoro-phenyl pyrrolidine), you must verify:

- Enantiomeric Purity: Specification should be $\geq 99.5\%$ ee. The wrong enantiomer will carry through to the API and is difficult to separate at the final stage.
- Residual Boron/Metals: If the supplier uses the Suzuki coupling route to make the pyrrolidine ring, check for Palladium (<10 ppm) and Boron residues.^[1]
- Polymorphs: For the final API, ensure the supplier of the sulfate salt provides data on the crystal form, as amorphous solid dispersions are often required for bioavailability (refer to WO/2019/220352).

References

- European Medicines Agency (EMA). (2019).^[1] Assessment Report: Vitrakvi (Larotrectinib). Retrieved from [\[Link\]](#)
- World Intellectual Property Organization (WIPO). (2019).^[1] WO2019220352 - Amorphous Solid Dispersion of Larotrectinib Sulfate and Process Thereof.^{[1][2][7]} Retrieved from [\[Link\]](#)^{[1][2][4]}
- National Institutes of Health (NIH) - PubChem. (n.d.).^{[1][2]} Larotrectinib Sulfate Compound Summary. Retrieved from [\[Link\]](#)
- American Chemical Society (ACS) - Journal of Medicinal Chemistry. (2020).^{[1][2]} Synthetic Approaches to New Drugs Approved during 2018. Retrieved from [\[Link\]](#)^{[1][2]}
- Google Patents. (2018).^[1] CN107987082B - Preparation Method And Their Intermediate of Larotrectinib.^{[1][2]} Retrieved from

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Sources

- [1. Portico \[access.portico.org\]](https://access.portico.org)
- [2. Larotrectinib CAS 1223403-58-4 \[homesunshinepharma.com\]](https://homesunshinepharma.com)
- [3. The Synthetic method of Larotrectinib \(LOXO-101\)_Chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [4. data.epo.org \[data.epo.org\]](https://data.epo.org)
- [5. newdrugapprovals.org \[newdrugapprovals.org\]](https://newdrugapprovals.org)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. WIPO - Search International and National Patent Collections \[patentscope.wipo.int\]](https://patentscope.wipo.int)
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